An In-depth Technical Guide to the Diarylide Class of Organic Pigments

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Compound of Interest

Compound Name:	*Pigment Yellow 14*
CAS No.:	*5102-83-0; 6358-85-6*
Cat. No.:	*B2915567*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the diarylide class of organic pigments, focusing on their chemical and physical properties, synthesis, and toxicological profiles. This information is pertinent to researchers and professionals in various scientific fields, including those in drug development who may encounter these materials in packaging, device coatings, and other applications where material safety and stability are critical.

Introduction to Diarylide Pigments

Diarylide pigments are a significant class of synthetic organic pigments known for their bright yellow, orange, and red hues.[1] First synthesized in 1911, they are disazo compounds produced from benzidine derivatives.[1] Due to their excellent color strength, opacity, and resistance to solvents and migration, they have found widespread use in printing inks, plastics, and paints.[1][2] Their higher molecular weight compared to monoazo pigments contributes to their enhanced stability.[2] While generally considered non-toxic, a key consideration for their use in sensitive applications is their potential to degrade at high temperatures (above 200°C) to release 3,3'-dichlorobenzidine (DCB), a known carcinogen.[3]

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Chemical Structure and Synthesis

The core structure of diarylide pigments is based on the coupling of a tetraazotized benzidine derivative, most commonly 3,3'-dichlorobenzidine, with two equivalents of an acetoacetarylide coupling agent.[2][3] The specific acetoacetarylide used determines the final color and properties of the pigment.

General Synthesis Workflow

The synthesis of diarylide pigments follows a two-stage process: diazotization followed by azo coupling.

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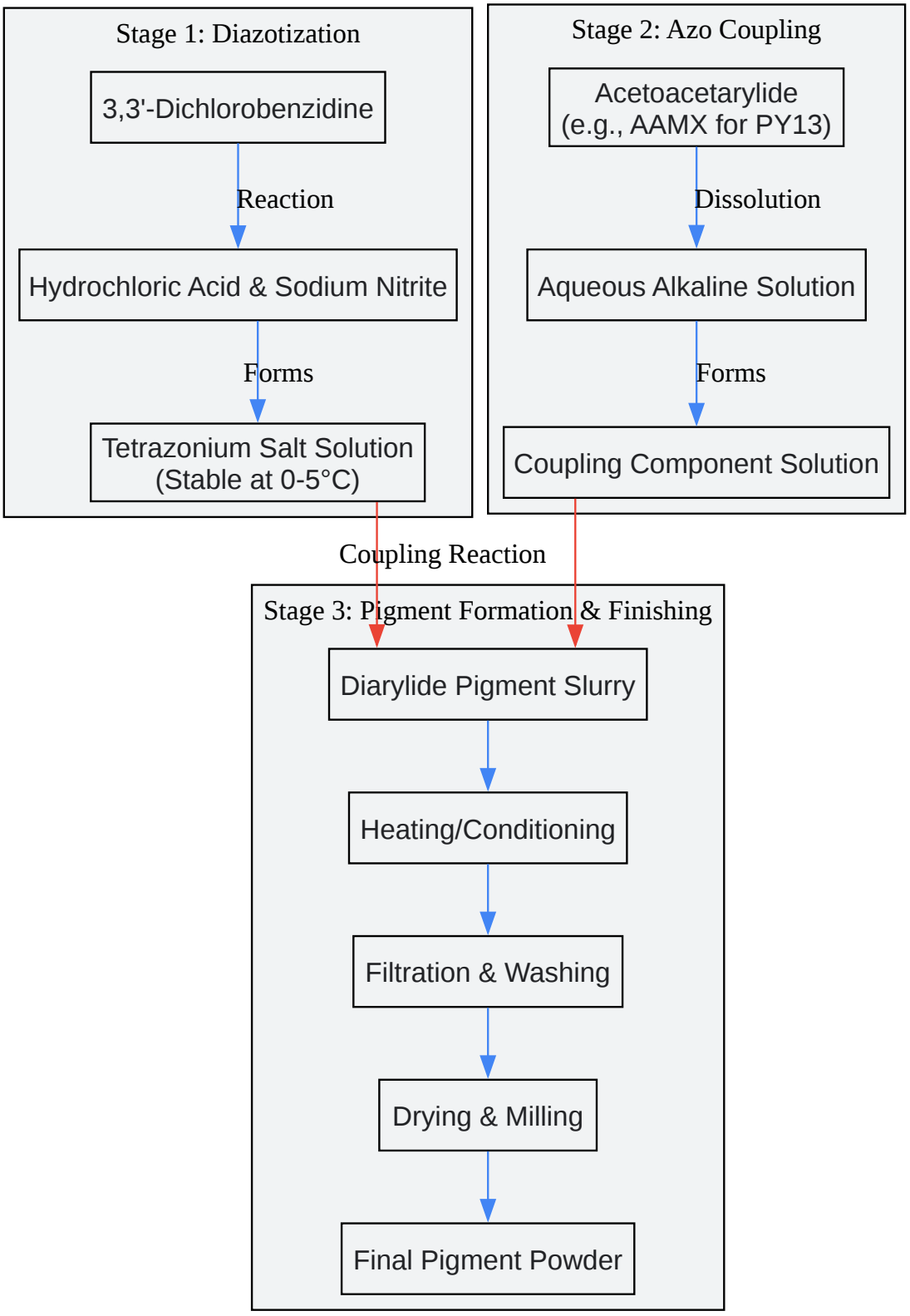

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Caption: General workflow for the synthesis of diarylide pigments.

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Physicochemical Properties of Common Diarylide Pigments

The properties of diarylide pigments can be tailored by altering the substituents on the acetoacetarylide coupling component. Below is a summary of key quantitative data for several widely used diarylide yellow pigments.

Table 1: Physical and Chemical Properties of Selected Diarylide Yellow Pigments

Property	Pigment Yellow 12 (PY12)	Pigment Yellow 13 (PY13)	Pigment Yellow 14 (PY14)	Pigment Yellow 17 (PY17)	Pigment Yellow 83 (PY83)
CI Number	21090	21100	21095	21105	21108
CAS Number	6358-85-6	5102-83-0	5468-75-7	4531-49-1	5567-15-7
Molecular Formula	C32H26Cl2N6O4	C36H34Cl2N6O4	C34H30Cl2N6O4	C34H30Cl2N6O6	C36H32Cl4N6O8
Molecular Weight	629.5 g/mol [4]	685.6 g/mol	657.55 g/mol	690 g/mol [5]	818.5 g/mol [6]
Specific Gravity	1.4 g/cm³[7]	1.29 g/cm³	1.5 g/cm³[8]	1.4 g/cm³[9]	1.5 g/cm³[10]
Oil Absorption (g/100g)	40-55[3][7]	-	45[8]	37-55[9][11]	65-75[10]
Heat Stability (°C)	180-220 °C[3] [7]	180 °C	160-180 °C[8] [12]	180-200 °C[5] [11]	~200 °C[10] [13]

Table 2: Performance and Fastness Properties of Selected Diarylide Yellow Pigments (Scales vary by source, refer to footnotes)

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Property	Pigment Yellow 12 (PY12)	Pigment Yellow 13 (PY13)	Pigment Yellow 14 (PY14)	Pigment Yellow 17 (PY17)	Pigment Yellow 83 (PY83)
Lightfastness (1-8)[1]	4-6[3][7]	4	3-7[8]	5-7[5][9]	6-8[10][14]
Water Resistance (1-5)[2]	-	5	5[15]	5[9]	5[10]
Ethanol Resistance (1-5)[2]	-	5	4-5[15]	5[9]	4[10]
Xylene Resistance (1-5)[2]	-	-	3[15]	3[9]	3-4[10]
Acid Resistance (1-5)[2]	5	5	4-5[15]	5[9]	5[10]
Alkali Resistance (1-5)[2]	5	5	-	5[9]	5[10]
Migration Resistance (1-5)[2]	~3 (in soft PVC)	-	-	3[5]	4-5[14]

[1] Lightfastness on a scale of 1-8, where 8 is excellent. [2] Resistance properties on a scale of 1-5, where 5 is excellent.

Experimental Protocols

Synthesis of Diarylide Pigments (General Procedure)

The following protocols are generalized from patent literature for the synthesis of Pigment Yellow 12, 14, and 83.[16][17][18] Researchers should consult specific patents for precise

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details and safety information.

4.1.1 Diazotization of 3,3'-Dichlorobenzidine (DCB)

- In a reactor vessel, charge 3,3'-dichlorobenzidine dihydrochloride, water, and hydrochloric acid.
- Stir the mixture to achieve dissolution, then cool to 0-3°C using an ice bath.
- Slowly add a solution of sodium nitrite while maintaining the temperature between 0-5°C.
- Continue stirring for approximately 30-60 minutes to ensure complete diazotization, forming the tetrazonium salt solution.
- Destroy any excess nitrous acid with a small amount of sulfamic acid. The resulting diazonium salt solution is kept cold for the subsequent coupling reaction.

4.1.2 Preparation of Coupling Component and Azo Coupling

- In a separate vessel, dissolve the appropriate acetoacetarylide (e.g., acetoacetanilide for PY12, acetoacet-o-toluidide for PY14, or N-(4-chloro-2,5-dimethoxyphenyl)-3-oxobutanamide for PY83) in an aqueous sodium hydroxide solution.
- This coupling solution is then added to a vessel containing a buffer, such as an acetic acid solution.
- The cold diazonium salt solution is then slowly added to the coupling component solution under vigorous stirring. The coupling reaction is typically carried out at a controlled pH and low temperature.
- After the addition is complete, the reaction mixture is stirred for a period to ensure the reaction goes to completion.

4.1.3 Pigment Finishing

- The resulting pigment slurry is heated (e.g., to 90-100°C) for a specified time to promote particle growth and crystallization, which influences the final pigment properties.

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- The pigment is then isolated by filtration.
- The filter cake is washed extensively with water to remove salts and other impurities.
- The washed pigment is dried in an oven and then milled to achieve the desired particle size distribution.

Standardized Testing of Pigment Properties

The performance of diarylide pigments is evaluated using standardized test methods, such as those developed by ASTM International.

4.2.1 Colorimetric Analysis (ASTM D2244) This standard practice is used for the calculation of color differences from instrumentally measured color coordinates.[2][19][20]

- Specimen Preparation: Prepare a dispersion of the pigment in a suitable vehicle (e.g., paint, ink base) and apply it as a uniform film on a standardized substrate. Prepare a reference standard in the same manner.
- Measurement: Use a spectrophotometer or colorimeter to measure the color coordinates (e.g., CIE Lab*) of both the test specimen and the reference standard.[20]
- Calculation: Calculate the color difference (ΔE*) between the specimen and the standard using the appropriate formulas provided in the standard. This value quantifies the magnitude of the color difference.

4.2.2 Adhesion Testing (ASTM D3359) This test method is used to assess the adhesion of coating films to substrates.[21][22][23]

- Test Method A (X-Cut): For coatings thicker than 125 µm. Make an "X" cut through the pigment-containing film to the substrate. Apply a specified pressure-sensitive tape over the cut and then rapidly pull it off at a 180° angle.
- Test Method B (Cross-Cut): For coatings thinner than 125 µm. A lattice pattern is cut into the film. The tape is applied and removed as in Method A.[21]
- Evaluation: The adhesion is rated on a scale from 5B (no peeling or removal) to 0B (flaking and detachment worse than 4B) by visual comparison with the standard's descriptions and

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illustrations.

Toxicological Profile and Relevance to Drug Development

The primary toxicological concern associated with diarylide pigments is not the pigments themselves, which are generally considered to have low toxicity due to their insolubility, but rather their potential degradation to 3,3'-dichlorobenzidine (DCB) under certain conditions.[3]

A 2014 study investigated the molecular mechanisms of DCB-mediated toxicity in human liver cancer (HepG2) cells.[24] The findings are of interest to drug development professionals for understanding potential mechanisms of chemical-induced hepatotoxicity. The study revealed that DCB can induce apoptosis (programmed cell death) through the intrinsic, or mitochondrial, pathway.

Key findings include:

- DCB treatment leads to a dissipation of the mitochondrial membrane potential.
- Activation of caspase-9 and caspase-3, key executioner enzymes in the apoptotic cascade, was observed.
- DCB exposure resulted in the downregulation of the Bcl-2/Bax ratio, which is a critical regulator of mitochondrial-mediated apoptosis.[24]

Signaling Pathway of DCB-Induced Apoptosis

The following diagram illustrates the signaling pathway by which 3,3'-dichlorobenzidine (DCB) induces apoptosis in HepG2 cells, as described in the literature.[24]

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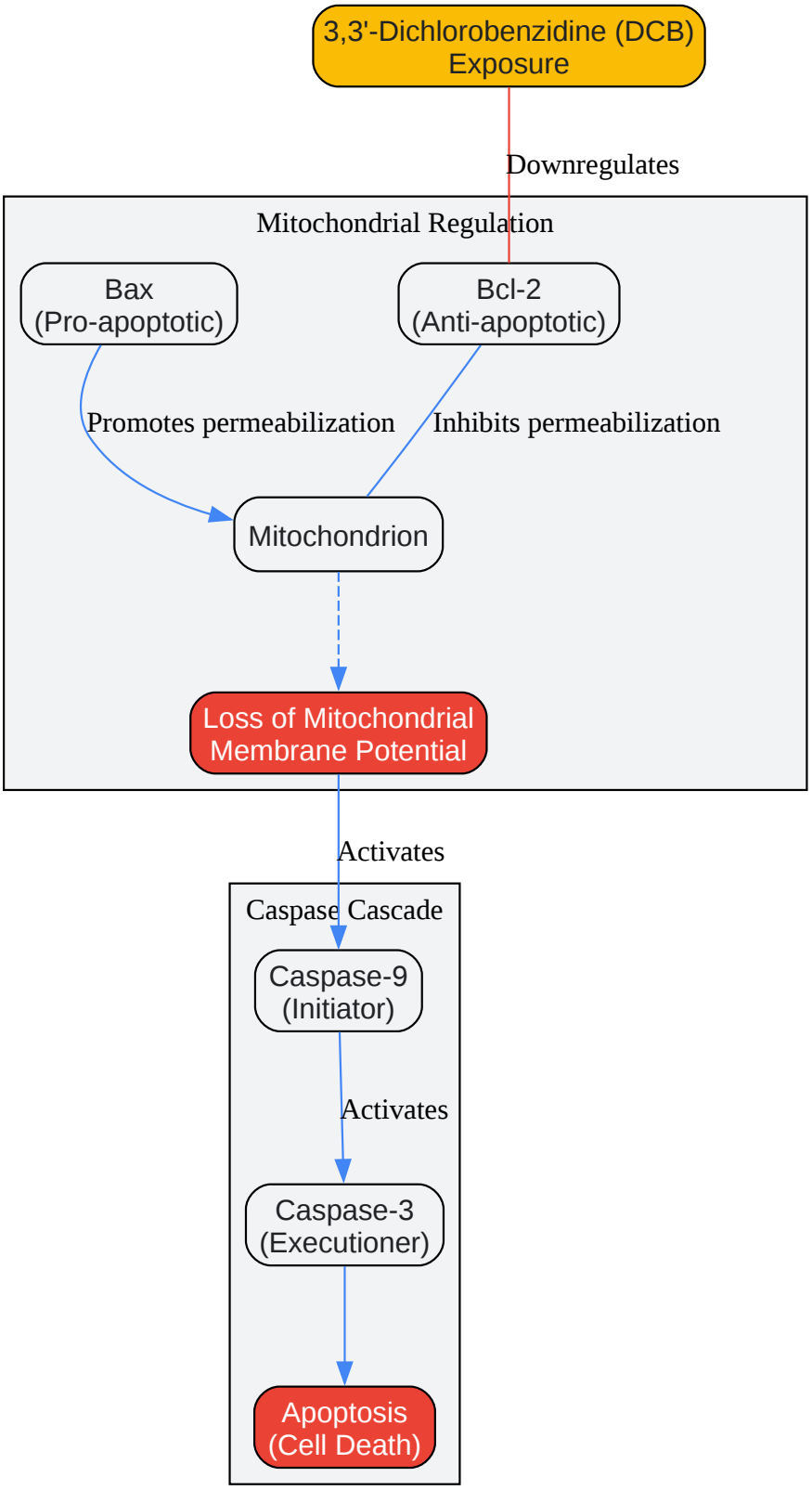

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Caption: DCB-induced mitochondrial-dependent apoptosis pathway.

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Conclusion

Diarylide pigments are a versatile and widely used class of colorants with robust performance characteristics. For researchers, scientists, and professionals in fields like drug development, a thorough understanding of their properties is essential, not only for their intended applications but also for assessing potential safety risks. The primary concern is the thermal degradation of these pigments into the carcinogenic aromatic amine 3,3'-dichlorobenzidine. The elucidation of DCB's toxicological mechanism, specifically its ability to induce apoptosis via the mitochondrial pathway, provides a crucial insight for safety and risk assessment where these materials may be used. Standardized testing protocols are vital for ensuring the quality, performance, and safety of products containing diarylide pigments.

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